

# methyl tridecanoate bio-based vs petroleum solvents

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## Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

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## Methyl Tridecanoate Properties

**Methyl tridecanoate** is a saturated fatty acid methyl ester (FAME) with the chemical formula  $C_{14}H_{28}O_2$  [1] [2]. The table below summarizes its key physicochemical and safety properties:

Property	Value
Chemical Formula	$C_{14}H_{28}O_2$ [1] [3]
Molecular Weight	228.38 g/mol [2] [3]
Physical State	Colourless clear liquid [3]
Melting Point	5.5 °C [3]
Boiling Point	131 °C at 5 hPa [3]
Flash Point	113.0 °C (closed cup) [3]
Density	0.864 g/mL at 25 °C [3]
Solubility	≥21 mg/mL in DMSO; ≥15.6 mg/mL in EtOH; insoluble in water [2]

Property	Value
Log Pow	5.77 [3]
Storage	Store at -20°C [2] [3]
Key Hazards	Causes serious eye damage. May cause long-lasting harmful effects to aquatic life [3].

## Comparison with Other Solvent Classes

The table below places **methyl tridecanoate** in the context of broader solvent categories, based on general trends and properties reported in the literature.

Solvent Class	Examples	Key Characteristics & Performance Data (from available literature)
Fatty Acid Methyl Esters (FAMES)	Methyl tridecanoate, Methyl oleate, Methyl stearate [4]	High boiling points and low volatilities. Data on density and viscosity for various FAMES is available in compiled datasets [5].
Other Bio-Based Solvents	Ethyl lactate, D-limonene, Ethanol [6] [7]	Generally exhibit low toxicity and biodegradable properties [6]. Can match or exceed performance of petroleum solvents in specific applications (e.g., extraction efficiencies >96% for biocides from fish tissue using ethanol) [7]. Some, like D-limonene, can be highly toxic to aquatic life [7].
Conventional/Petroleum-Based	Toluene, n-Hexane, Methylene Chloride [7]	Often volatile, flammable, and possess greater environmental and health hazards. Bio-based solvents like D-limonene and ethyl lactate are directly used as substitutes for toluene and hexane in standardized methods (e.g., moisture determination, lipid extraction) with comparable performance [7].

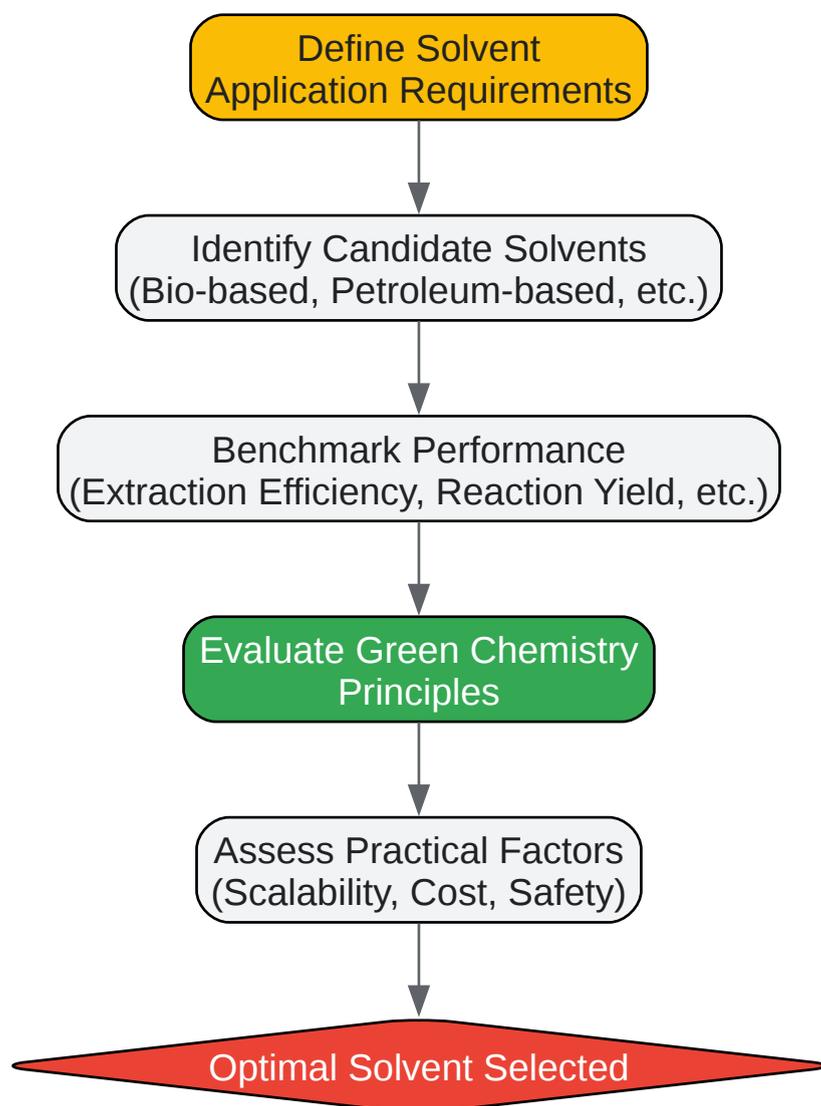
## Research Context & Experimental Insights

Although a direct comparison for **methyl tridecanoate** is unavailable, the search results reveal its primary roles and how solvent performance is evaluated.

- **Primary Use Context: Methyl tridecanoate** is identified as a **research chemical** used in lipid metabolism studies and biofuel production [2]. In analytical chemistry, it appears as a **component or standard**, notably in the analysis of biodiesel (FAMES) using gas chromatography [4]. Its value here is as an analyte, not a solvent.
- **Experimental Protocols for Solvent Comparison:** Research into bio-based solvents often involves evaluating their efficiency in extracting target compounds from natural sources. A typical methodology, as seen in the search for extracting biocides from fish tissue, involves [7]:
  - **Sample Preparation:** Homogenizing the fish tissue.
  - **Vortex-Assisted Extraction:** Adding a fixed volume of various candidate solvents (e.g., ethanol, ethyl acetate, acetone) to the sample and vigorously mixing.
  - **Analysis:** Using a technique like HPLC-MS to quantify the amount of target compound extracted.
  - **Performance Metric:** Calculating the **extraction efficiency (%)** for each solvent to determine the most effective one.
- **Considerations for Researchers:** When selecting a solvent, key factors beyond mere extraction efficiency include [6] [7]:
  - **Toxicity and Environmental Impact:** Aquatic toxicity and biodegradability.
  - **Technical Performance:** Scalability, energy demands, and compatibility with existing equipment (e.g., high viscosity of some solvents can be a limitation).
  - **Economic Viability:** Cost of the solvent and the possibility of recycling it in the process.

## A Strategic Approach to Solvent Selection

For researchers comparing solvents for a specific application, the following workflow can serve as a guide. This diagram outlines a logical decision-making process that incorporates the principles of green chemistry.



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## References

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